

Commercial Suppliers and Technical Guide for Linuron-d6

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Compound of Interest

Compound Name: Linuron-d6

Cat. No.: B588714

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This technical guide provides an in-depth overview of **Linuron-d6**, a deuterated analog of the herbicide Linuron. It is intended for researchers, scientists, and professionals in drug development and environmental analysis. This document outlines commercial suppliers, quantitative specifications, and common applications, including a detailed experimental protocol for its use as an internal standard.

Introduction to Linuron-d6

Linuron-d6 is a stable isotope-labeled version of Linuron, where six hydrogen atoms on the methoxy and methyl groups have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for quantitative analysis of Linuron in various matrices using mass spectrometry-based methods.^{[1][2][3]} The primary application of **Linuron-d6** is in analytical chemistry, particularly for residue analysis in environmental and food samples, where it helps to correct for matrix effects and variations in sample preparation and instrument response.^{[4][5]}

Commercial Suppliers and Product Specifications

Several commercial suppliers offer **Linuron-d6**, typically as a certified reference material (CRM) in solution or as a neat solid. The following tables summarize the available products and their key quantitative specifications.

Table 1: Commercial Suppliers of **Linuron-d6**

Supplier	Website	Notes
Restek	--INVALID-LINK--	Offers Linuron-d6 as a certified reference material in acetonitrile.
LGC Standards	--INVALID-LINK--	Provides Linuron-d6 as a reference material.
CDN Isotopes	--INVALID-LINK--	Supplies Linuron-d6 as a neat solid with high isotopic enrichment.
MedchemExpress	--INVALID-LINK--	Offers Linuron-d6 in various quantities for research use.
Veeprho	--INVALID-LINK--	Provides Linuron-d6 as a deuterium-labeled analog for analytical and pharmacokinetic research.
BOC Sciences	--INVALID-LINK--	Supplies Linuron-d6 as a labeled analog of the restricted-use pesticide Linuron.
ZeptoMetrix (distributes Chiron)	--INVALID-LINK--	Offers Linuron-d6 (dimethyl-d6) from the Chiron brand.
HPC Standards Inc.	--INVALID-LINK--	Supplies D6-Linuron.

Table 2: Quantitative Specifications of Commercial **Linuron-d6** Products

Supplier/Brand	Product Format	Concentration/ Quantity	Purity/Isotopic Enrichment	CAS Number
Restek	Solution in Acetonitrile	100 µg/mL	Certified Reference Material	1219804-76-8
LGC Standards	Solid	10 mg	Not specified	Not specified
CDN Isotopes	Solid	5 mg, 10 mg	99 atom % D	1219804-76-8
MedchemExpress	Solid	1 mg, 5 mg, 10 mg	99.76%	1219804-76-8
Chiron (via ZeptoMetrix)	Solution	100 µg/mL	Raw Material 94.5% min	1219804-76-8
BOC Sciences	Solid	Not specified	>95%	1219804-76-8

Experimental Protocol: Quantification of Linuron in Soil Samples using LC-MS/MS with Linuron-d6 Internal Standard

This section details a representative experimental protocol for the analysis of Linuron in soil samples, adapted from established environmental chemistry methods. **Linuron-d6** is used as an internal standard to ensure accuracy and precision.

Reagents and Materials

- Linuron analytical standard
- **Linuron-d6** internal standard solution (e.g., 100 µg/mL in acetonitrile)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid

- Deionized water
- Soil samples
- Accelerated Solvent Extractor (ASE)
- LC-MS/MS system with an electrospray ionization (ESI) source

Sample Preparation and Extraction

- Weigh 10-25 g of the soil sample into an ASE cell.
- Fortify the sample with a known amount of **Linuron-d6** internal standard solution.
- The extraction solvent is a mixture of methanol and aqueous 0.3% formic acid.
- Perform accelerated solvent extraction at elevated temperature and pressure.
- Collect the extract and evaporate the methanol from an aliquot.
- Dilute the remaining aqueous extract with deionized water and filter it prior to analysis.

LC-MS/MS Analysis

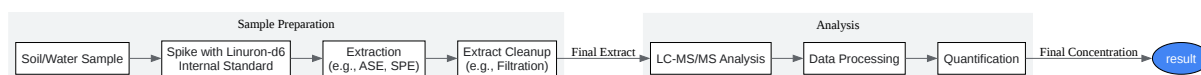
- Chromatographic Separation:
 - Use a reverse-phase C18 column.
 - Employ a gradient elution with a mobile phase consisting of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Mass Spectrometric Detection:
 - Operate the mass spectrometer in positive ion electrospray mode.
 - Monitor the MS/MS transitions for both Linuron and **Linuron-d6**. The specific transitions will depend on the instrument, but will involve the fragmentation of the respective parent ions.

- Quantification:
 - Quantify Linuron using the ratio of the peak area of the analyte to the peak area of the **Linuron-d6** internal standard.
 - Prepare a calibration curve using a series of standards containing known concentrations of Linuron and a constant concentration of **Linuron-d6**.

Visualizations

Analytical Workflow for Linuron Quantification

The following diagram illustrates the general workflow for the quantification of Linuron in environmental samples using an internal standard.

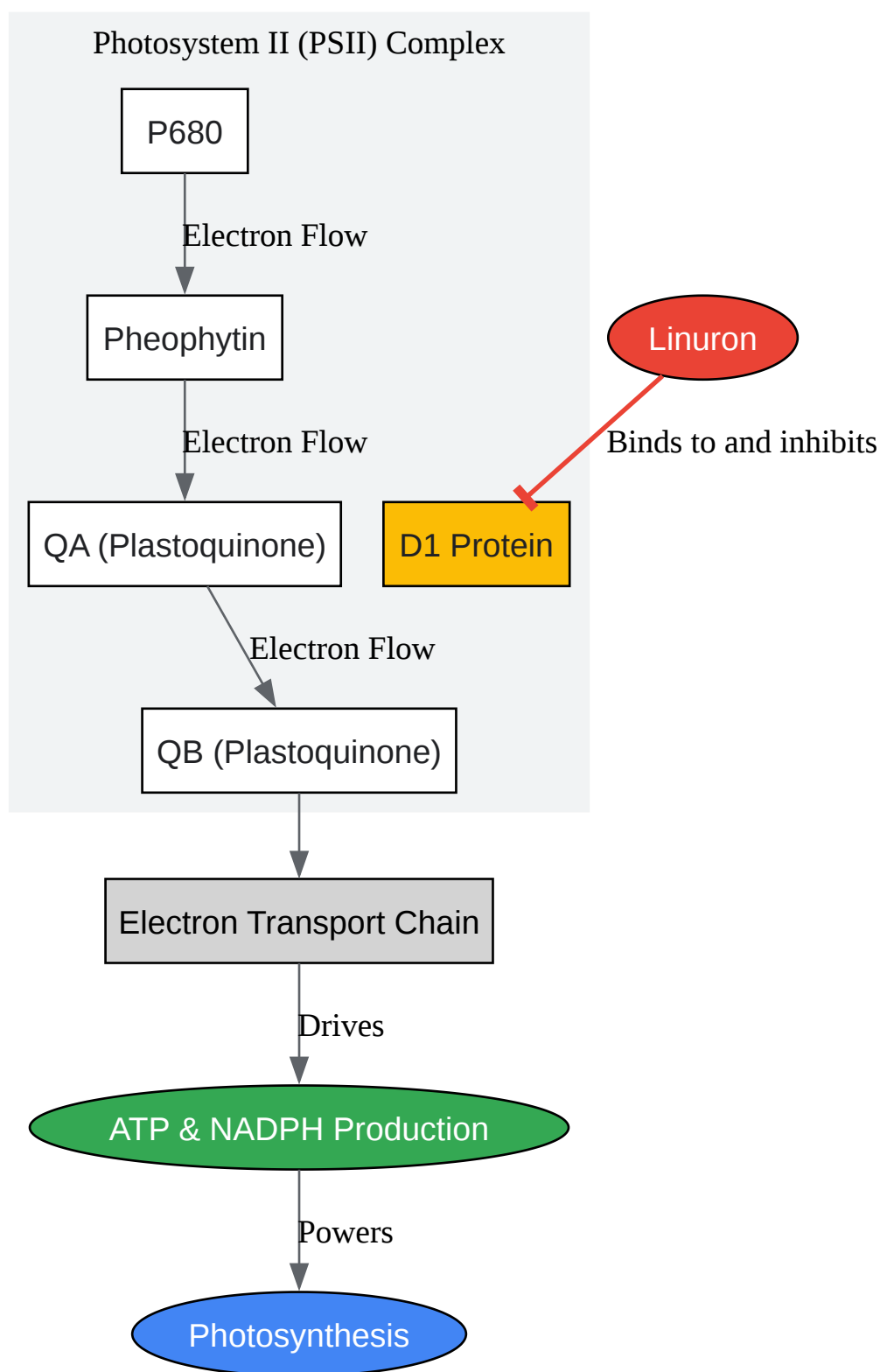


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Analytical workflow for Linuron quantification.

Signaling Pathway: Linuron's Mode of Action as a Photosystem II Inhibitor

Linuron is a herbicide that acts by inhibiting photosynthesis in target plants. The following diagram illustrates this inhibitory pathway.

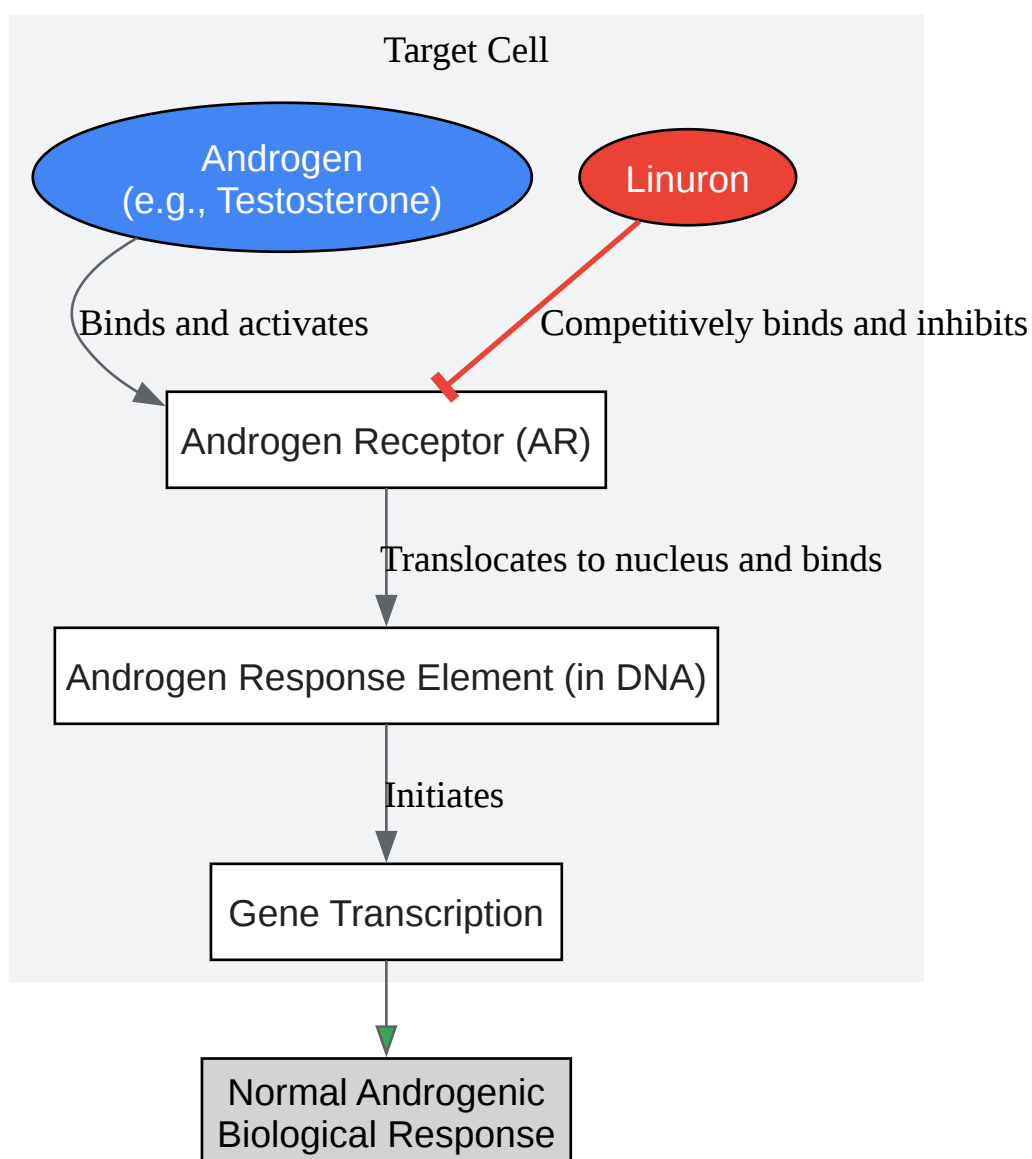


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Linuron inhibits photosynthesis by blocking electron transport in Photosystem II.

Signaling Pathway: Linuron as an Androgen Receptor Antagonist

In addition to its herbicidal activity, Linuron has been identified as an endocrine disruptor that can act as a competitive antagonist of the androgen receptor (AR). This can lead to reproductive toxicity in animals.



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Linuron acts as an antagonist to the androgen receptor.

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- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for Linuron-d6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b588714#commercial-suppliers-of-linuron-d6]

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